

Di-m-tolyl-silane: A Technical Guide to its Predicted Properties and Synthesis

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Compound of Interest

Compound Name: *Di-m-tolyl-silan*

Cat. No.: *B15440892*

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Disclaimer: Direct experimental data for **Di-m-tolyl-silane** is not readily available in the current scientific literature. This guide provides a comprehensive overview of its predicted physical and chemical properties based on the known characteristics of closely related diarylsilane compounds, particularly its isomer, di-p-tolyl-silane, and its chlorinated precursor, di-p-tolyldichlorosilane. The experimental protocols described are generalized for the synthesis and characterization of diarylsilanes.

Introduction

Di-m-tolyl-silane is an organosilicon compound belonging to the diarylsilane family. These compounds are characterized by a central silicon atom bonded to two aryl groups, in this case, two m-tolyl groups, and two hydrogen atoms. Diarylsilanes serve as important precursors and intermediates in organosilicon chemistry, finding applications in the synthesis of polymers, functional materials, and as reducing agents in organic synthesis. This guide aims to provide researchers, scientists, and drug development professionals with a detailed understanding of the expected properties and synthetic approaches for **Di-m-tolyl-silane**.

Predicted Physical and Chemical Properties

Due to the absence of specific experimental data for **Di-m-tolyl-silane**, the following table summarizes the known properties of the closely related compound, di-p-tolyldichlorosilane, which is a common precursor. It is anticipated that **Di-m-tolyl-silane** would be a liquid or a low-melting solid at room temperature with a high boiling point.

Table 1: Physical Properties of Di-p-tolyldichlorosilane

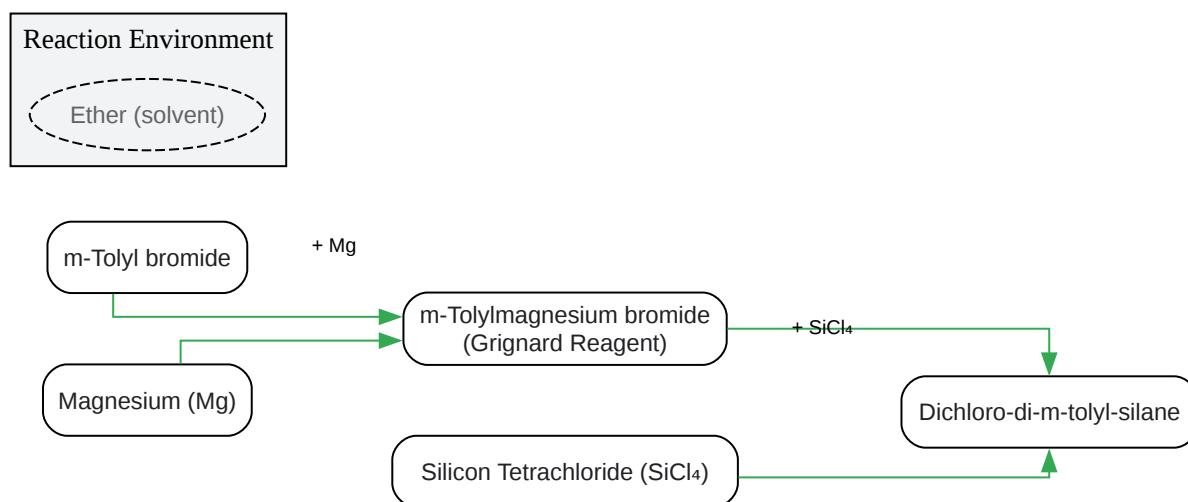
Property	Value	Reference
CAS Number	18414-38-5	[1]
Molecular Formula	C ₁₄ H ₁₄ Cl ₂ Si	[1]
Molecular Weight	281.26 g/mol	[1]
Appearance	Transparent liquid	[1]
Boiling Point	225-226 °C at 50 mmHg	[1][2]
Density	1.1 g/cm ³	[1]
Flash Point	>110 °C	[1]

Synthesis of Diarylsilanes

The synthesis of diarylsilanes typically involves a two-step process starting from a suitable dichlorosilane. The general approach for the synthesis of a diarylsilane, such as **Di-m-tolylsilane**, is outlined below.

General Synthesis of Dichlorodiarylsilanes

Dichlorodiarylsilanes are commonly prepared via a Grignard reaction between silicon tetrachloride or a trichlorosilane and an aryl magnesium halide.

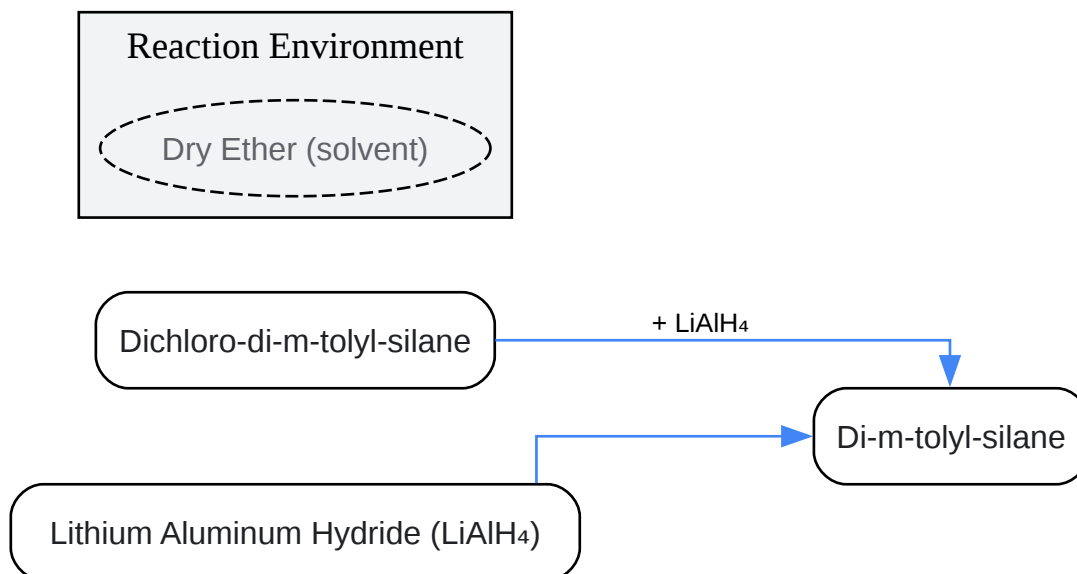


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Caption: General synthesis of dichlorodiarlylsilanes via Grignard reaction.

Reduction of Dichlorodiarlylsilanes

The resulting dichlorodiarlylsilane can then be reduced to the corresponding diarylsilane using a suitable reducing agent, such as lithium aluminum hydride (LiAlH₄).



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Caption: Reduction of a dichlorodiarylsilane to a diarylsilane.

Experimental Protocols

The following are generalized experimental protocols for the synthesis and characterization of diarylsilanes. Specific reaction conditions may need to be optimized for **Di-m-tolyl-silane**.

Synthesis of Dichloro-di-p-tolyl-silane (Illustrative Example)

A solution of p-tolylmagnesium bromide is prepared by adding a solution of p-bromotoluene in dry diethyl ether to magnesium turnings. This Grignard reagent is then slowly added to a stirred solution of silicon tetrachloride in dry diethyl ether at a controlled temperature. After the addition is complete, the reaction mixture is typically refluxed for several hours. The reaction is then quenched, and the product is extracted, washed, and purified by fractional distillation under reduced pressure.

Characterization of Diarylsilanes

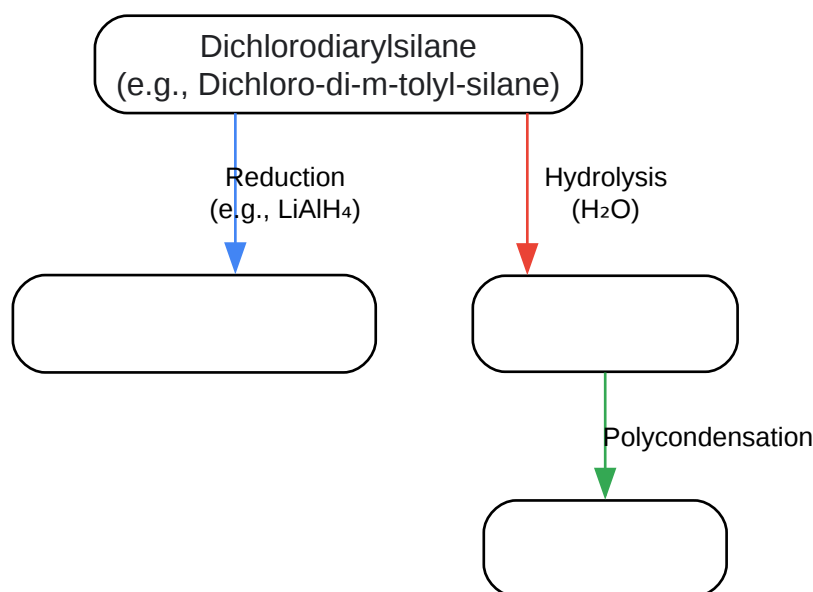
The structural confirmation and purity assessment of diarylsilanes are typically performed using a combination of spectroscopic techniques.

Table 2: Spectroscopic Characterization of Organosilanes

Technique	Expected Observations for Di-m-tolyl-silane
^1H NMR	Signals corresponding to the Si-H protons (typically in the range of 4-6 ppm), aromatic protons of the tolyl groups (around 7-8 ppm), and the methyl protons of the tolyl groups (around 2.3-2.5 ppm). The integration of these signals would confirm the ratio of the different types of protons.
^{13}C NMR	Resonances for the aromatic carbons of the tolyl groups and the methyl carbons. The chemical shifts would be indicative of the substitution pattern on the aromatic ring.
^{29}Si NMR	A characteristic chemical shift for the silicon atom in a diarylsilane environment. The exact shift would be influenced by the nature of the aryl substituents. For many arylsilanes, these shifts are found in a specific region of the spectrum. ^[3]
Infrared (IR) Spectroscopy	A characteristic Si-H stretching vibration, typically observed in the range of 2100-2200 cm^{-1} . ^[4] Other bands corresponding to the aromatic C-H and C=C stretching, and C-H bending vibrations of the tolyl groups would also be present.
Mass Spectrometry (MS)	The molecular ion peak corresponding to the exact mass of Di-m-tolyl-silane. The fragmentation pattern would likely show the loss of tolyl groups and hydrogen atoms, providing further structural information.

Logical Relationships in Diarylsilane Chemistry

The following diagram illustrates the central role of dichlorodiarlylsilanes as intermediates in the synthesis of various diarylsilane derivatives.



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Caption: Key chemical transformations of dichlorodiarlylsilanes.

Conclusion

While specific experimental data for **Di-m-tolyl-silane** remains elusive, this technical guide provides a robust framework for understanding its predicted properties and synthetic routes based on the well-established chemistry of related diarylsilanes. The provided general experimental protocols and characterization methods offer a solid starting point for researchers interested in the synthesis and application of this and similar organosilicon compounds. Further research is warranted to isolate and fully characterize **Di-m-tolyl-silane** to confirm these predictions and explore its unique potential in various scientific and industrial applications.

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